Vapor Pressure and Volatility of 2-Methyl-1-butanethiol: A Technical Guide

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Compound of Interest	
Compound Name:	2-Methyl-1-butanethiol
Cat. No.:	B156433 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the vapor pressure and volatility data available for **2-Methyl-1-butanethiol** (CAS No. 1878-18-8). The information is compiled from various scientific sources to assist researchers and professionals in understanding the physicochemical properties of this compound. This document presents quantitative data in a structured format, outlines a general experimental protocol for vapor pressure determination, and includes visualizations to illustrate key concepts.

Physicochemical Properties and Volatility

2-Methyl-1-butanethiol is a volatile organosulfur compound. Its volatility is directly related to its vapor pressure; a higher vapor pressure at a given temperature indicates a greater tendency to evaporate. The available data consistently demonstrates this characteristic.

Quantitative Vapor Pressure Data

The following table summarizes the experimentally determined and estimated vapor pressure values for **2-Methyl-1-butanethiol** at various temperatures. It is important to note that some of these values are estimated and should be considered with appropriate scientific caution.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)	Data Type
25.0	298.15	3.098	23.239	Estimated
37.7	310.85	5.520	41.4	Experimental
52.3	325.45	8.0	60.0	Experimental
116.0 - 118.0	389.15 - 391.15	101.325	760.0	Boiling Point

Additionally, one source provides the temperatures at which **2-Methyl-1-butanethiol** reaches specific vapor pressures:

Vapor Pressure	Temperature (°C)
1 Pa	-
10 Pa	-
100 Pa	-
1 kPa	-
10 kPa	52.3
100 kPa	118.5

Note: Missing values indicate that the data was not available in the consulted sources.

Antoine Equation

The Antoine equation is a semi-empirical correlation that describes the relationship between vapor pressure and temperature. The equation is as follows:

$\log_{10}(P) = A - (B / (T + C))$

where:

- P is the vapor pressure.

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- T is the temperature.

- A, B, and C are component-specific constants.

Unfortunately, specific Antoine equation constants for **2-Methyl-1-butanethiol** were not found in the available literature. However, for the structurally similar compound 2-methyl-2-butanethiol, the following constants have been reported: A = 6.82837, B = 1254.885, and C = 218.759, for the vapor pressure in mmHg and temperature in °C[1]. While these constants cannot be used for precise calculations for **2-Methyl-1-butanethiol**, they can offer a qualitative approximation of its vapor pressure behavior.

Experimental Protocol for Vapor Pressure Determination (Static Method)

The following is a generalized experimental protocol for determining the vapor pressure of a volatile liquid like **2-Methyl-1-butanethiol** using the static method. This method involves measuring the pressure of the vapor in equilibrium with its liquid phase in a closed system at a controlled temperature.

4.1. Apparatus

A typical static vapor pressure apparatus consists of:

- A sample flask or cell of known volume.

- A vacuum pump to evacuate the system.

- A pressure transducer or manometer to measure the pressure.

- A temperature-controlled bath or thermostat to maintain a constant temperature.

- A system of valves to isolate different parts of the apparatus.

4.2. Procedure

- Sample Preparation: A small, degassed sample of **2-Methyl-1-butanethiol** is introduced into the sample flask. Degassing is crucial to remove any dissolved gases that could contribute to

the total pressure.

- Evacuation: The entire system, including the sample flask and the pressure measurement device, is evacuated using the vacuum pump to remove air and other non-condensable gases.

- Temperature Equilibration: The sample flask is brought to the desired temperature using the temperature-controlled bath. It is essential to allow sufficient time for the liquid and vapor phases to reach thermal equilibrium.

- Vapor Pressure Measurement: Once the system has reached equilibrium, the pressure of the vapor in the flask is measured using the pressure transducer or manometer. This pressure is the vapor pressure of the sample at that specific temperature.

- Data Collection: The process is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

4.3. Data Analysis

The collected data can be plotted to visualize the relationship between temperature and vapor pressure. Furthermore, the data can be fitted to the Antoine equation or other thermodynamic models to determine the Antoine constants and the enthalpy of vaporization.
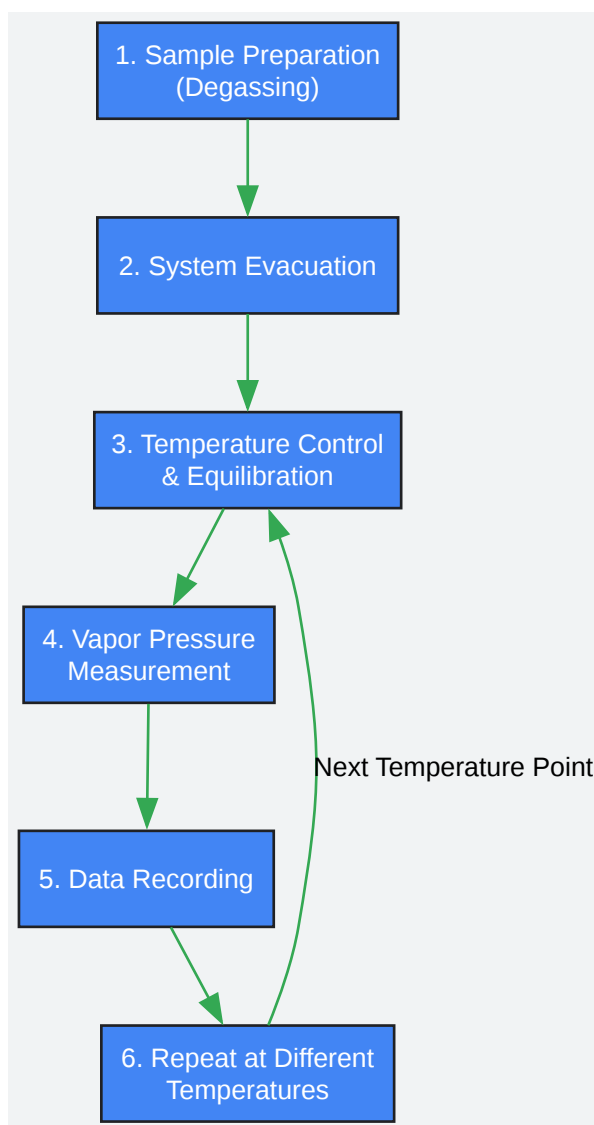
Visualizations

To better understand the concepts discussed, the following diagrams are provided.
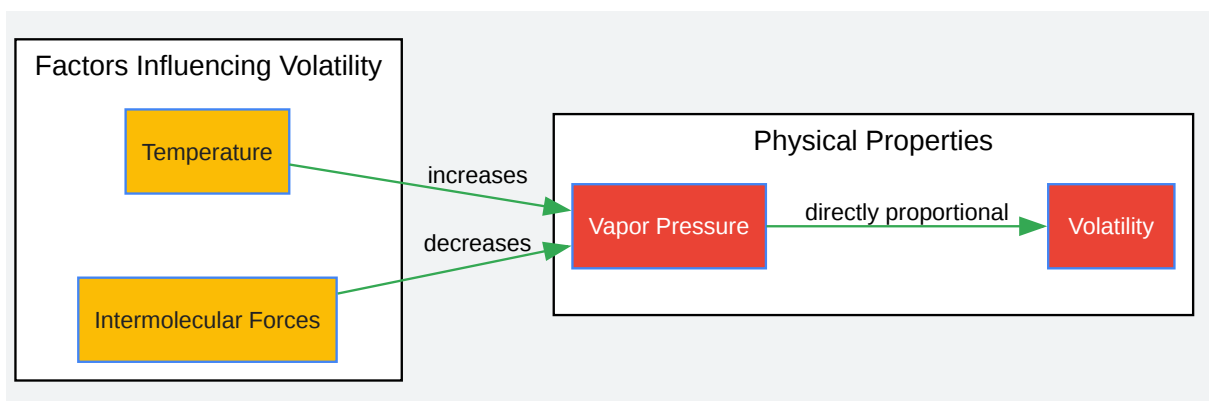
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Caption: Relationship between temperature, intermolecular forces, vapor pressure, and volatility.

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Caption: Generalized workflow for the static method of vapor pressure determination.

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References

- 1. Correcting "static" measurements of vapor pressure for time dependence due to diffusion and decomposition - PMC [pmc.ncbi.nlm.nih.gov]

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